

The Role of 10-Bromodecanol in Agrochemical Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: 10-Bromodecanol

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Abstract

10-Bromodecanol is a versatile bifunctional molecule that serves as a key intermediate in the synthesis of various agrochemicals. Its linear ten-carbon chain, coupled with a terminal hydroxyl group and a bromine atom, provides a reactive platform for the construction of complex molecular architectures with desired biological activities. This document provides detailed application notes and experimental protocols for the synthesis of a prominent agrochemical, the insect sex pheromone (11Z,13Z)-11,13-hexadecadienal, utilizing **10-bromodecanol** as a starting material. This pheromone is a vital component in the integrated pest management (IPM) of the navel orangeworm (*Amyelois transitella*), a significant pest in almond, pistachio, and walnut cultivation.

Introduction

The development of effective and environmentally benign agrochemicals is a cornerstone of modern agriculture.^[1] **10-Bromodecanol** (CAS 53463-68-6), a long-chain bromoalcohol, has emerged as a valuable building block in the synthesis of a range of specialty chemicals, including active ingredients for pesticides and herbicides.^{[1][2][3]} The strategic placement of a hydroxyl group and a reactive bromine atom at opposite ends of a ten-carbon chain allows for selective functionalization and chain extension, making it an ideal precursor for the synthesis of complex target molecules.^[1]

One of the most notable applications of **10-bromodecanol** in the agrochemical sector is in the synthesis of insect sex pheromones. These semiochemicals are highly specific and non-toxic, making them ideal for use in mating disruption and population monitoring strategies, which are key components of IPM programs.^[4] This document focuses on the synthesis of (11Z,13Z)-11,13-hexadecadienal, the female sex pheromone of the navel orangeworm, a major agricultural pest.^[4] The protocols provided herein detail a multi-step synthesis starting from **10-bromodecanol**, offering a practical guide for researchers in the field of agrochemical synthesis.

Data Presentation

Table 1: Physicochemical Properties of **10-Bromodecanol**

Property	Value
CAS Number	53463-68-6
Molecular Formula	C ₁₀ H ₂₁ BrO
Molecular Weight	237.18 g/mol
Appearance	Clear yellow liquid
Boiling Point	165-169 °C at 10 mmHg
Density	1.19 g/mL at 25 °C
Solubility	Soluble in organic solvents (ethanol, ether, chloroform), insoluble in water

Table 2: Overview of the Synthesis of (11Z,13Z)-11,13-hexadecadienal from **10-Bromodecanol**

Step	Reaction	Key Reagents	Overall Yield (%)
1	Oxidation	Pyridinium chlorochromate (PCC)	Not specified individually
2	Acetal Formation	Triethylorthoformate, p-toluenesulfonic acid	Not specified individually
3	Halogen Exchange	Sodium iodide (NaI)	Not specified individually
4	Alkylation	n-Butyllithium, 1-propyne	Not specified individually
5	Hydroboration-Protonolysis	Dicyclohexylborane, Acetic acid	Not specified individually
6	Wittig Reaction	Propyltriphenylphosphonium bromide, n-Butyllithium	Not specified individually
7	Deprotection	Acidic workup	Not specified individually
8	Oxidation	Pyridinium chlorochromate (PCC)	23.0% (over 8 steps) [2]

Experimental Protocols

Synthesis of (11Z,13Z)-11,13-hexadecadienal from 10-Bromodecanol

This multi-step synthesis involves the sequential modification of **10-bromodecanol** to construct the C16 carbon chain with the required stereospecific double bonds and terminal aldehyde functionality.[2]

Step 1: Oxidation of **10-Bromodecanol** to 10-Bromodecanal

- Materials: **10-Bromodecanol** (50 g, 210 mmol), Pyridinium chlorochromate (PCC, 90.5 g, 420 mmol), Dichloromethane (CH₂Cl₂, 800 mL), Petroleum ether, Silica gel.

- Procedure:
 - To a solution of **10-bromodecanol** in dichloromethane, add pyridinium chlorochromate (PCC).
 - Stir the reaction mixture at room temperature for 3 hours.
 - Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, filter the organic layer and wash the solid residue with petroleum ether.
 - Combine the organic layers and concentrate under reduced pressure to obtain a dark oil.
 - Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate (30:1, v/v) eluent to yield 10-bromodecanal.

Step 2: Formation of 1,1-Diethoxy-10-bromodecane

- Materials: 10-Bromodecanal (from Step 1), Triethylorthoformate, p-Toluenesulfonic acid, Anhydrous ethanol.
- Procedure:
 - Treat the crude 10-bromodecanal with triethylorthoformate and a catalytic amount of p-toluenesulfonic acid in anhydrous ethanol.
 - Stir the reaction at room temperature until the reaction is complete (monitored by TLC).
 - Quench the reaction with a saturated solution of sodium bicarbonate.
 - Extract the product with diethyl ether, dry the organic layer over anhydrous sodium sulfate, and concentrate in vacuo to obtain 1,1-diethoxy-10-bromodecane.

Step 3: Synthesis of 1,1-Diethoxy-10-iododecane

- Materials: 1,1-Diethoxy-10-bromodecane (from Step 2), Sodium iodide (NaI), Acetone.
- Procedure:

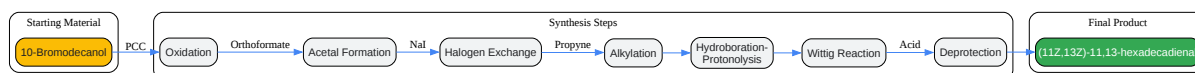
- Dissolve 1,1-diethoxy-10-bromodecane in acetone and add sodium iodide.
- Reflux the mixture for 12-16 hours.
- Cool the reaction mixture, filter to remove the sodium bromide precipitate, and concentrate the filtrate under reduced pressure to yield 1,1-diethoxy-10-iododecane.

Subsequent steps as outlined in the synthesis strategy would involve:[2]

- Step 4: Alkylation with the lithium salt of 1-propyne.
- Step 5: Hydroboration-Protonolysis to form the Z-double bond.
- Step 6: Wittig Reaction with propylidetriphenylphosphorane to create the second Z-double bond.
- Step 7: Deprotection of the acetal to reveal the aldehyde.
- Step 8: Final Oxidation if the alcohol is carried through the synthesis, though the provided scheme protects the aldehyde early.

Visualizations

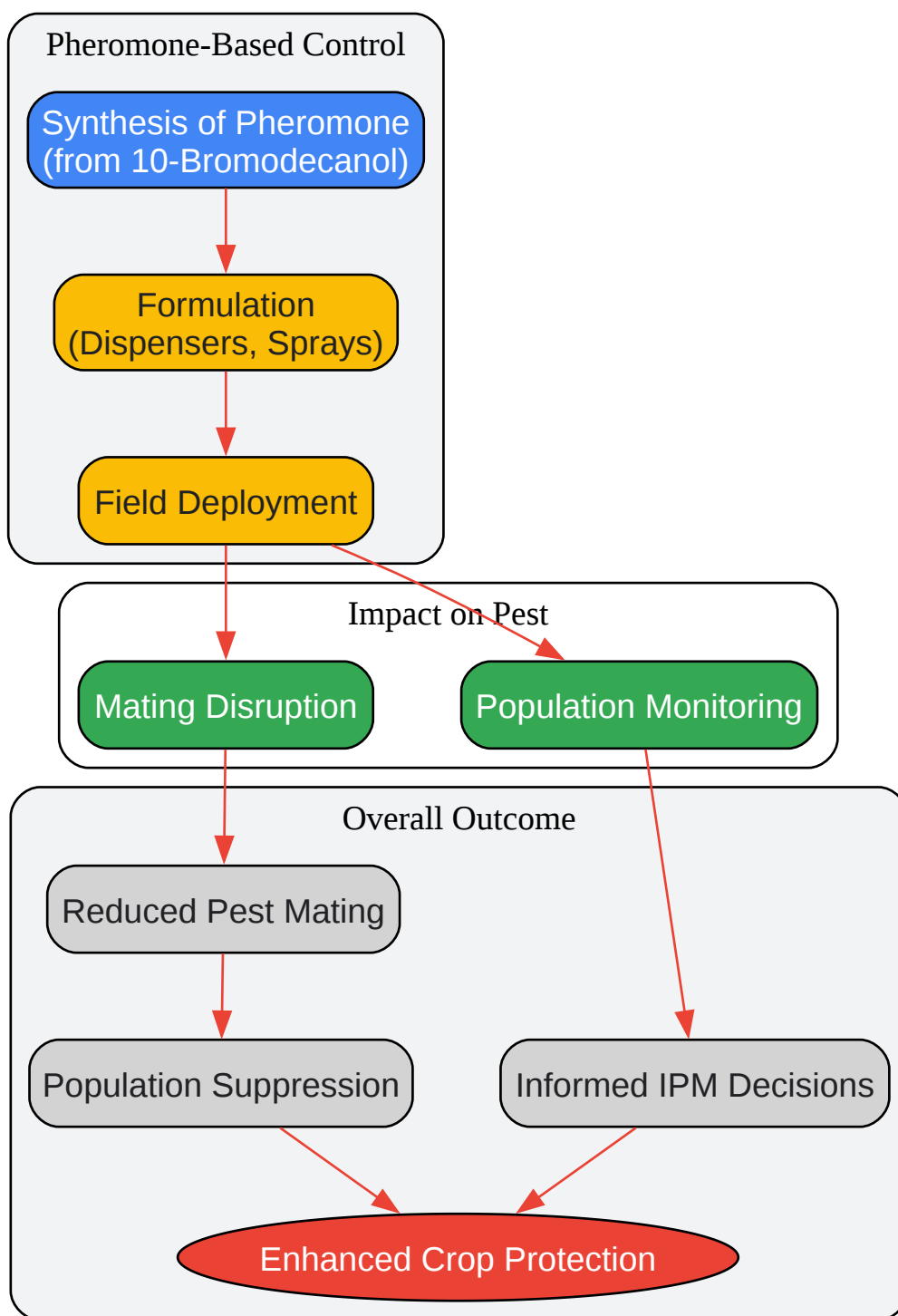
Synthesis Workflow of (11Z,13Z)-11,13-hexadecadienal



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Caption: Synthetic pathway from **10-bromodecanol** to the target pheromone.

Logical Relationship of Pheromone Application in Pest Management



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Caption: Role of synthesized pheromones in Integrated Pest Management (IPM).

Conclusion

10-Bromodecanol is a valuable and versatile starting material in the synthesis of complex agrochemicals. The detailed protocols for the synthesis of the navel orangeworm sex pheromone, (11Z,13Z)-11,13-hexadecadienal, highlight the utility of **10-bromodecanol**'s bifunctional nature in constructing molecules with high stereospecificity and biological activity. The application of this synthesized pheromone in IPM strategies, such as mating disruption, offers an environmentally sound approach to pest control. The synthetic routes and protocols described herein provide a foundation for researchers and professionals in the agrochemical industry to develop and optimize the production of this and other valuable bioactive compounds.

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